

Application Notes and Protocols for Evaluating Itraconazole Efficacy in Cancer Cell Lines

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Compound of Interest

Compound Name: Irtemazole

Cat. No.: B10783766

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Note on **Irtemazole** vs. Itraconazole: Initial searches for "**Irtemazole**" yielded limited information regarding its use in cell-based efficacy studies, with most data pointing to its investigation as a uricosuric agent and its development being discontinued.[1] Conversely, "Itraconazole," a structurally similar azole antifungal, has a well-documented and extensively researched role as an anti-cancer agent with a defined mechanism of action. It is highly probable that the query intended to investigate Itraconazole. These application notes and protocols are therefore focused on Itraconazole's anti-cancer properties.

Introduction

Itraconazole, an FDA-approved antifungal agent, has demonstrated potent anti-cancer activity in various malignancies, including melanoma, gastric cancer, non-small cell lung cancer, and basal cell carcinoma.[2][3][4] Its therapeutic effects are attributed to its ability to modulate multiple critical signaling pathways involved in tumor growth, proliferation, and survival. This document provides detailed protocols for cell-based assays to evaluate the efficacy of Itraconazole and a summary of its impact on key signaling pathways.

Mechanism of Action

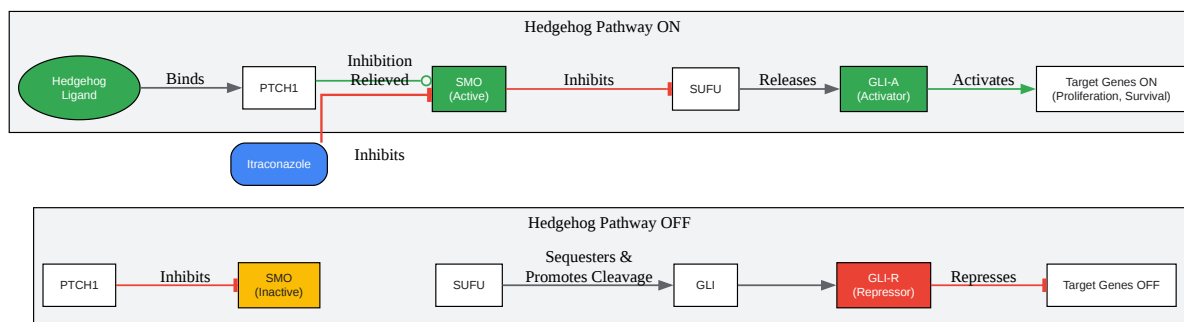
Itraconazole exerts its anti-neoplastic effects through the inhibition of several key signaling pathways:

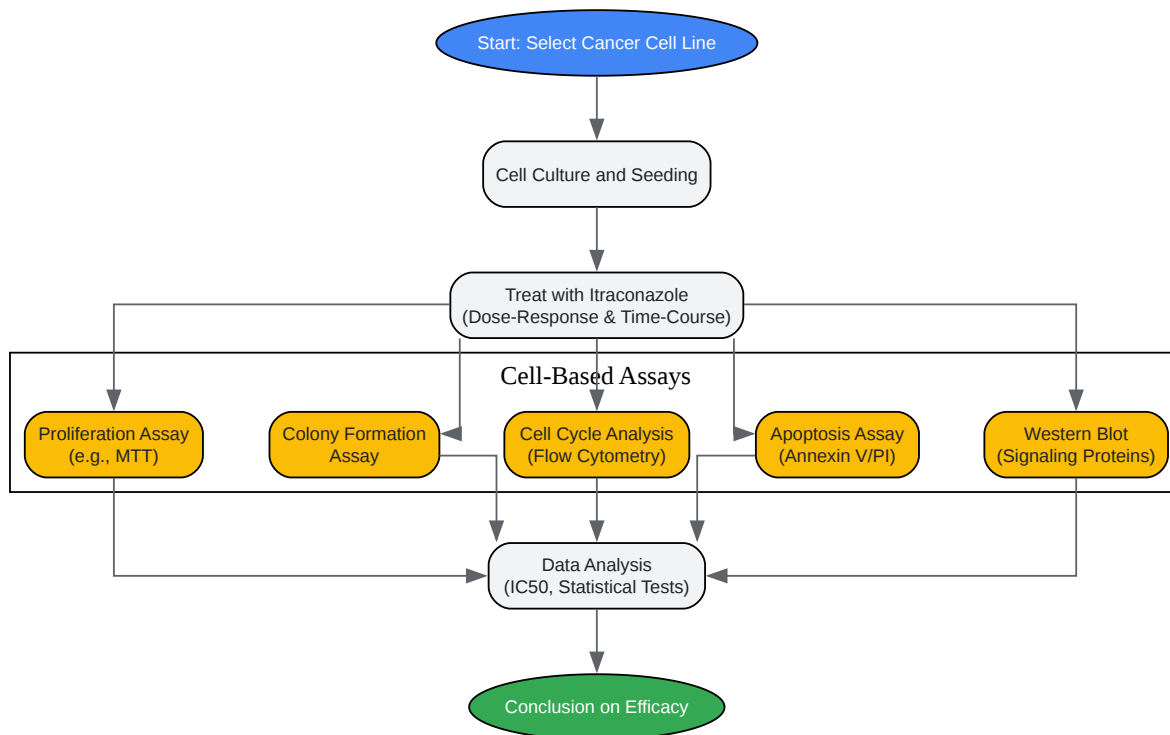
- **Hedgehog (Hh) Signaling Pathway:** Itraconazole is a potent antagonist of the Hh pathway, acting on the Smoothened (SMO) receptor, a key component of this cascade.[5][6] This

inhibition prevents the activation of Gli transcription factors, which regulate genes involved in cell proliferation and survival.[3][6]

- **Wnt Signaling Pathway:** Itraconazole has been shown to down-regulate key components of the Wnt pathway, such as Wnt3A, β -catenin, and cyclin D1, while up-regulating inhibitory proteins like Axin-1.[2]
- **PI3K/mTOR Signaling Pathway:** This pathway is crucial for cell growth and survival. Itraconazole suppresses the phosphorylation of key downstream effectors, including p70S6K, 4E-BP1, and AKT.[2]
- **Angiogenesis:** Itraconazole also inhibits angiogenesis, the formation of new blood vessels, which is essential for tumor growth and metastasis.

Signaling Pathway Diagram





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